

Strategic Characterization of 4-Piperidinyl Propanoate Scaffolds

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Compound of Interest

Compound Name: 4-Piperidinyl propanoate
hydrochloride

CAS No.: 219859-83-3

Cat. No.: B1443299

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A Technical Guide to Identification, Synthesis, and Safety in Drug Development

Core Directive: Nomenclature & CAS Identification[1]

In drug development, "**4-Piperidinyl propanoate hydrochloride**" refers to a specific ester scaffold often encountered as a metabolic intermediate or a synthetic precursor to opioid analgesics (e.g., prodine analogs, fentanyl derivatives).

Precise identification is critical because the "common name" is often used loosely to describe three distinct chemical entities. The table below resolves this ambiguity by mapping the specific chemical structure to its authoritative CAS Registry Number.

Table 1: CAS Number Lookup & Structural Differentiation

Chemical Entity	Common Name / Context	CAS Number	Molecular Formula	Structural Significance
Piperidin-4-yl propanoate HCl	The Core Scaffold(Unsubstituted Nitrogen)	Custom / Non-Indexed*		The primary metabolic breakdown product of ester-based piperidine drugs. Often synthesized in situ from 4-Hydroxypiperidine (CAS 5382-17-2).
1-Phenethyl-4-propionoxypiperidine	Fentanyl Precursor(N-Phenethyl substituted)	1462260-87-2		A critical impurity and precursor in the synthesis of fentanyl and its "reverse ester" analogs.
MPPP Hydrochloride	Desmethyprodine(N-Methyl, 4-Phenyl substituted)	4968-48-3		A "reverse ester" pethidine analog. [1] CRITICAL SAFETY WARNING: Improper synthesis yields MPTP, a potent neurotoxin.
Alphaprodine Hydrochloride	Nisentil(N-Methyl, 4-Phenyl, 3-Methyl)	561-78-4		A clinically utilized opioid analgesic (now largely obsolete/regulate d).

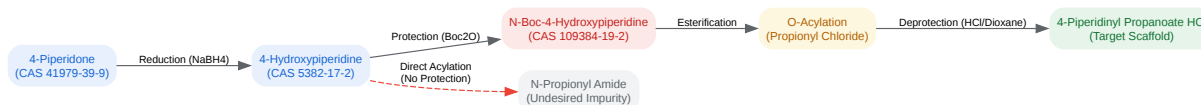
*Note: The unsubstituted hydrochloride salt (Piperidin-4-yl propanoate HCl) is rarely isolated as a commodity chemical due to stability issues (acyl migration). It is typically generated from N-protected precursors.

Technical Synthesis & Methodology

The synthesis of the 4-piperidiny propanoate core requires careful control of protecting groups to prevent N-acylation (formation of an amide) instead of O-acylation (formation of the desired ester).

Reaction Logic & Pathway

The following Graphviz diagram illustrates the critical decision points in synthesizing the scaffold. Note the divergence between the "Safe Route" (N-Protection) and the "Direct Route" (High Risk of side products).



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Figure 1: Synthetic pathway for 4-Piperidiny Propanoate HCl, highlighting the necessity of N-protection to avoid amide formation.

Experimental Protocol: Synthesis of the Core Scaffold

Objective: Synthesis of Piperidin-4-yl propanoate Hydrochloride via N-Boc protection.

Reagents:

- 4-Hydroxypiperidine (CAS 5382-17-2)
- Di-tert-butyl dicarbonate (
-)

- Propionyl chloride^[2]
- Triethylamine ()
- HCl in Dioxane (4M)

Step-by-Step Methodology:

- N-Protection:
 - Dissolve 4-hydroxypiperidine (10 mmol) in DCM.
 - Add (1.2 eq) followed by (1.1 eq) at 0°C.
 - Stir at RT for 4 hours. Wash with water/brine, dry over , and concentrate to yield N-Boc-4-hydroxypiperidine.
- O-Acylation (Esterification):
 - Dissolve the N-Boc intermediate in anhydrous DCM.
 - Add (1.5 eq) and cool to 0°C.
 - Dropwise add propionyl chloride (1.2 eq). Critical: Maintain low temp to prevent elimination.
 - Stir for 2 hours. Quench with . Isolate the organic layer.
- Deprotection & Salt Formation:

- Dissolve the ester in minimal dioxane.
- Add 4M HCl in dioxane (5 eq) dropwise at 0°C.
- Precipitate forms immediately. Stir for 1 hour.
- Filter the white solid and wash with cold diethyl ether.
- Result: **4-Piperidinyl propanoate hydrochloride**.[\[3\]](#)[\[4\]](#)

Critical Safety & Toxicology (The MPTP Connection)

As a Senior Scientist, I must flag a critical safety hazard associated with N-methylated derivatives of this scaffold.

If you are synthesizing MPPP (1-methyl-4-phenyl-4-propionoxypiperidine), strictly control the reaction temperature and pH.

- The Hazard: Overheating or acidic conditions during the esterification of the tertiary alcohol (1-methyl-4-phenyl-4-piperidinol) causes elimination of the propionyloxy group.
- The Toxin: This elimination yields MPTP (1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine).
- Mechanism: MPTP crosses the blood-brain barrier and is metabolized by MAO-B into MPP+, which selectively destroys dopaminergic neurons in the substantia nigra, causing permanent, irreversible Parkinsonism.

Validation Rule: Every batch of N-methylated 4-propionoxypiperidine must be screened via GC-MS or HPLC for the presence of the tetrahydropyridine double bond (MPTP impurity) before any biological handling.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 120737, Alphaprodine Hydrochloride. Retrieved from [\[Link\]](#)
- Centers for Disease Control and Prevention (CDC). MPTP: A Industrial Hazard. NIOSH Registry of Toxic Effects. Retrieved from [\[Link\]](#)

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- [3. 4-Piperidinol, 1-methyl-4-phenyl-, 4-propanoate, hydrochloride \(1:1\) | C15H22ClNO2 | CID 3030770 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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